

Comparative Analysis of Nitenpyram-d3: A Guide to Isotopic Purity and Certification

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Compound of Interest

Compound Name: Nitenpyram-d3

Cat. No.: B10795696

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For researchers, scientists, and drug development professionals utilizing isotopically labeled compounds, the certificate of analysis (CoA) and a thorough understanding of isotopic purity are critical for ensuring the accuracy and reliability of experimental results. This guide provides a comparative overview of **Nitenpyram-d3**, a deuterated internal standard for the quantification of the neonicotinoid insecticide Nitenpyram. We will delve into the key analytical data, experimental protocols for purity assessment, and a comparison with its non-deuterated counterpart.

Certificate of Analysis: Key Data Comparison

The following table summarizes the typical analytical data for a batch of **Nitenpyram-d3** compared to a Nitenpyram certified reference material. This data is essential for assessing the quality and suitability of the material for its intended application.

Parameter	Nitenpyram-d3 (Internal Standard)	Nitenpyram (Reference Standard)
Lot Number	[Example: 123-45-678]	[Example: 987-65-432]
Chemical Formula	C ₁₁ H ₁₂ D ₃ ClN ₄ O ₂ [1]	C ₁₁ H ₁₅ ClN ₄ O ₂
Molecular Weight	273.73 g/mol [2]	270.72 g/mol [3]
CAS Number	Not explicitly assigned for d3	150824-47-8[3]
Chemical Purity (by HPLC)	≥98%	≥99.5%[4]
Isotopic Purity	≥99% total deuterated forms (d1-d3)[1]	Not Applicable
Isotopic Distribution		
d0 (unlabeled)	≤1%	Not Applicable
d1	≤1%	Not Applicable
d2	≤5%	Not Applicable
d3	≥93%	Not Applicable
Appearance	Off-white to pale yellow solid	Pale yellow crystals
Solubility	Soluble in Methanol and DMSO[1]	Soluble in water, methanol, and DMSO

Experimental Protocols for Purity Assessment

Accurate determination of both chemical and isotopic purity is paramount. Below are detailed methodologies for the key experiments cited in the certificate of analysis.

Chemical Purity Assessment by High-Performance Liquid Chromatography (HPLC)

This method is used to determine the presence of any non-deuterated Nitenpyram or other chemical impurities.

Instrumentation:

- High-Performance Liquid Chromatograph (HPLC) with a UV-Vis Detector.

Chromatographic Conditions:

- Column: Cogent Diamond Hydride™, 4μm, 100Å, 2.1 x 100 mm.[4]
- Mobile Phase: 80:20 Acetonitrile / DI water with 0.1% formic acid.[4]
- Flow Rate: 0.4 mL/minute.[4]
- Injection Volume: 1 μL.[4]
- Detection: UV at 254 nm.[4]
- Sample Preparation: The **Nitenpyram-d3** standard is dissolved in a 50:50 acetonitrile/DI water mixture to a known concentration (e.g., 0.2 mg/mL).[4]

Procedure:

- The HPLC system is equilibrated with the mobile phase until a stable baseline is achieved.
- A blank injection (solvent) is made to ensure no carryover or system contamination.
- The prepared **Nitenpyram-d3** sample is injected.
- The resulting chromatogram is analyzed to determine the peak area of **Nitenpyram-d3** and any impurities.
- Chemical purity is calculated as the percentage of the main peak area relative to the total peak area of all components.

Isotopic Purity Assessment by Liquid Chromatography-Mass Spectrometry (LC-MS)

This technique is essential for determining the isotopic enrichment and distribution of the deuterated compound.

Instrumentation:

- Liquid Chromatograph coupled to a High-Resolution Mass Spectrometer (HRMS).

Methodology:

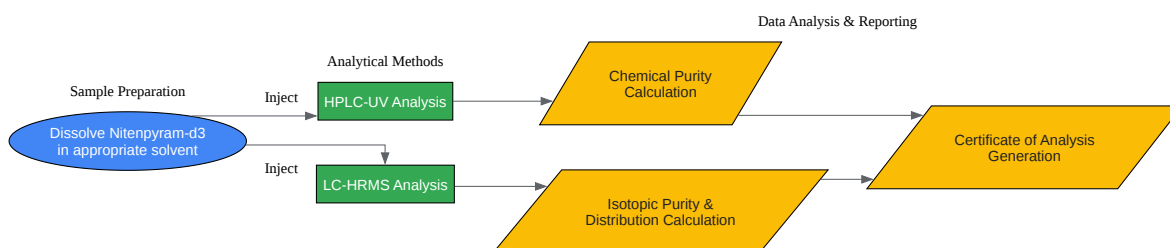
- Chromatography: The HPLC conditions are similar to those used for chemical purity analysis to ensure the separation of the analyte from any potential interferences before it enters the mass spectrometer.
- Mass Spectrometry:
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode.
 - Scan Mode: Full scan mode to detect all isotopologues.
 - Mass Range: A range that includes the molecular ions of unlabeled Nitenpyram ($m/z \sim 271$) and **Nitenpyram-d3** ($m/z \sim 274$).

Procedure:

- The LC-MS system is calibrated to ensure high mass accuracy.
- The **Nitenpyram-d3** sample is injected and separated by the LC system.
- The eluent is introduced into the mass spectrometer.
- Mass spectra are acquired across the chromatographic peak corresponding to **Nitenpyram-d3**.
- Extracted Ion Chromatograms (EICs) are generated for each isotopologue (d0, d1, d2, d3).
- The peak areas of the EICs for each isotopologue are integrated.
- The isotopic distribution is calculated by expressing the peak area of each isotopologue as a percentage of the total peak area of all isotopologs. The isotopic purity is the sum of the percentages of all deuterated forms.[\[5\]](#)

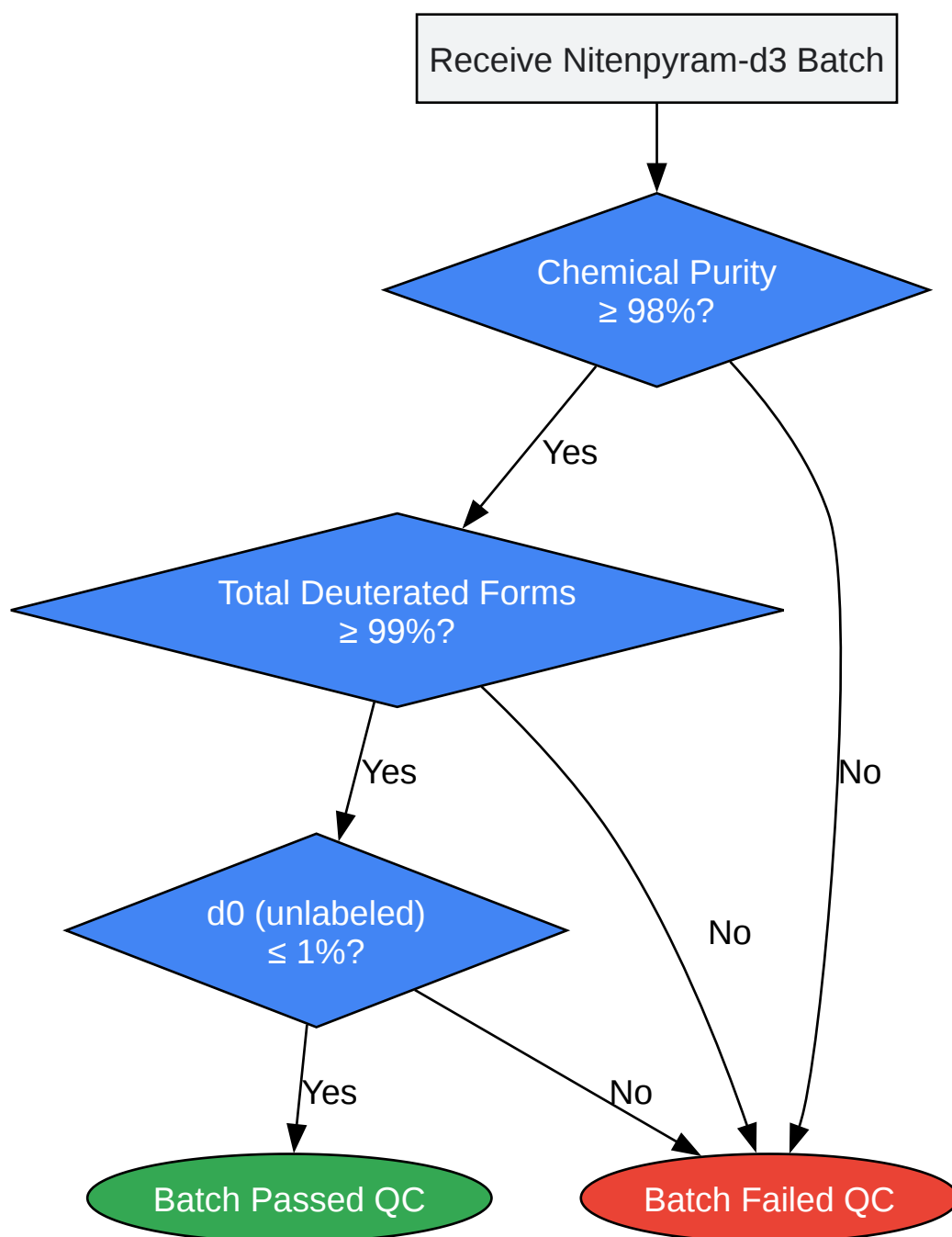
Visualizing the Workflow and Quality Control

To better illustrate the processes involved in the analysis and quality control of **Nitenpyram-d3**, the following diagrams have been generated.



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*Experimental workflow for **Nitenpyram-d3** analysis.*



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Quality control decision tree for **Nitenpyram-d3**.

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